

A Comparative Guide to Zinpyr-1 Analogues for Enhanced Zinc Sensing

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Compound of Interest		
Compound Name:	Zinpyr-1	
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The detection and quantification of intracellular zinc (Zn²+) are crucial for understanding its diverse roles in cellular physiology and pathology. **Zinpyr-1** (ZP1) has been a foundational fluorescent sensor for this purpose. However, the demand for probes with improved photophysical properties, such as higher quantum yield and a greater dynamic range, has driven the development of several **Zinpyr-1** analogues. This guide provides an objective comparison of these analogues, supported by experimental data, to aid researchers in selecting the optimal sensor for their specific needs.

Performance Comparison of Zinpyr-1 and its Analogues

The following table summarizes the key photophysical properties of **Zinpyr-1** and several of its notable analogues. These sensors are all based on a fluorescein scaffold and utilize a photoinduced electron transfer (PET) mechanism for zinc sensing.



Sens or	λex (Free) (nm)	λem (Free) (nm)	ФFree	λex (Zn²+- boun d) (nm)	λem (Zn²+- boun d) (nm)	ΦZn²+ - boun d	Molar Extin ction Coeffi cient (ε) (M ⁻¹ c m ⁻¹)	Dyna mic Rang e (Fma x/Fmi n)	Kd for Zn²+ (nM)
Zinpyr- 1 (ZP1)	515	~520	0.38[1] [2]	507	~515	0.92[1]	79,500 (Free) [3][4], 84,000 (Zn ²⁺⁻ bound) [4]	~3[2]	~0.7[4] [5]
ZAP1	Not Report ed	Not Report ed	0.82[1] [2]	Not Report ed	Not Report ed	Not Report ed	Not Report ed	Not Report ed	Not Report ed
ZAP2	Not Report ed	Not Report ed	0.74[1] [2]	Not Report ed	Not Report ed	Not Report ed	Not Report ed	Not Report ed	Not Report ed
ZAP3	Not Report ed	Not Report ed	0.52[1] [2]	Not Report ed	Not Report ed	Not Report ed	23,700 (Free, aggreg ated) [6]	Not Report ed	Not Report ed
ZPP1	517	532	0.052	505	523	0.70	75,000 (Free), 82,000 (Zn ²⁺ - bound)	> ZP1[7]	Lower affinity than ZP1[7]
ZP1(5- en)	Not Report ed	Not Report ed	0.165- 0.190[8][9]	Not Report ed	Not Report ed	Not Report ed	Not Report ed	4.2 - 5.4[8] [9]	Not Report ed



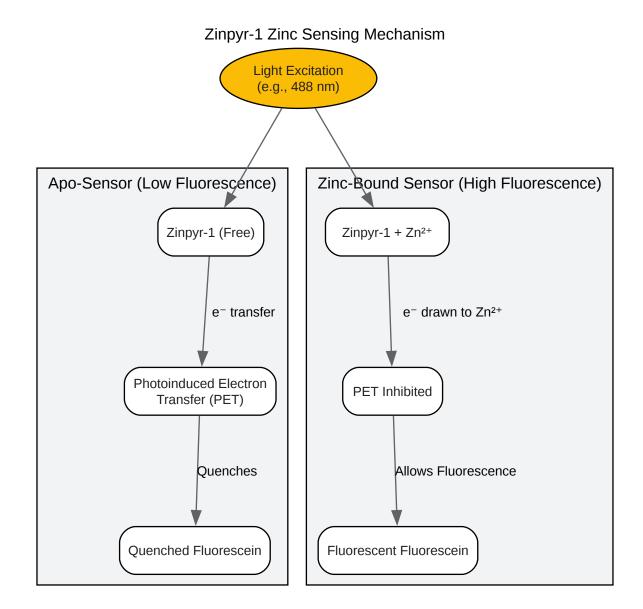
ZP1(6- en)	Not Report ed	Not Report ed	0.165- 0.190[8][9]	Not Report ed	Not Report ed	Not Report ed	Not Report ed	4.2 - 5.4[8] [9]	Not Report ed
ZP1(5- Me₂en	Not Report ed	Not Report ed	0.165- 0.190[8][9]	Not Report ed	Not Report ed	Not Report ed	Not Report ed	4.2 - 5.4[8] [9]	Not Report ed
ZP1(6- Me₂en	Not Report ed	Not Report ed	0.165- 0.190[8][9]	Not Report ed	Not Report ed	Not Report ed	Not Report ed	4.2 - 5.4[8] [9]	Not Report ed

Note: "Not Reported" indicates that the specific data was not available in the surveyed literature. The quantum yields for ZAP1, ZAP2, and ZAP3 in the Zn²⁺-bound state are expected to be high, similar to that of **Zinpyr-1**.

Signaling Pathway and Experimental Workflow

The zinc sensing mechanism of **Zinpyr-1** and its analogues relies on the inhibition of photoinduced electron transfer (PET). In the absence of zinc, the lone pair of electrons on the nitrogen atoms of the di(2-picolyl)amine (DPA) chelating moieties quench the fluorescence of the fluorescein core. Upon binding of Zn^{2+} , the electrons are drawn towards the metal ion, inhibiting the PET process and leading to a significant increase in fluorescence.







Experimental Workflow for Zinpyr Analogue Characterization Synthesized Zinpyr Analogue Record Absorbance Spectrum **Record Emission** Perform Zinc Spectrum Titration Determine Quantum Calculate Dissociation **Determine Dynamic** Yield (Φ) Constant (Kd) Range Characterized Sensor

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